

In-Depth Technical Guide to the Safe Handling of Ammelide-13C3

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Compound of Interest

Compound Name: Ammelide-13C3

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This guide provides comprehensive safety information for **Ammelide-13C3**, a stable isotope-labeled compound related to melamine. The following sections detail the potential hazards, proper handling and storage procedures, emergency protocols, and key physical and chemical properties to ensure its safe use in a laboratory setting.

Section 1: Chemical Identification and Properties

Ammelide-13C3 is the labeled form of Ammelide, a triazine derivative. Its fundamental properties are crucial for safe handling and experimental design.

Property	Value	Reference
Chemical Name	6-Amino-1,3,5-triazine-2,4(1H,3H)-dione-13C3	[1]
CAS Number	1173021-81-2	[1][2][3]
Molecular Formula	13C3H4N4O2	[1][2][3]
Molecular Weight	131.07 g/mol	[1][2][3]
Appearance	Solid, White to Off-White Crystalline Powder	[2][4][5]
Melting Point	>300 °C (decomposes), 320-330 °C (Sublimes)	[2]
Isotopic Purity	99 atom % 13C	[2]
Chemical Purity	≥95% (CP), ≥98%	[2][6]
Solubility	Sparingly soluble in water.	[5]
Storage Temperature	20-25°C, Room Temperature	[2][7]

Section 2: Hazard Identification and Toxicology

Ammelide-13C3 is considered a hazardous substance.[8] While specific toxicological data for the labeled compound is limited, the safety profile of related triazine compounds provides important guidance.

GHS Hazard Classification:[2]

Pictogram	Signal Word	Hazard Class	Hazard Statement
	Warning	Acute Toxicity 4 (Oral), Eye Irritation 2A	H302: Harmful if swallowed. H319: Causes serious eye irritation.

Potential Health Effects:

- Ingestion: Accidental ingestion may be harmful to health.[8] Triazine derivatives, as a class, have been associated with structural liver damage in animal studies.[8] Aromatase inhibitors, which include triazoles, can cause side effects such as mood swings, depression, and gastrointestinal disturbances with long-term use.[8]
- Eye Contact: Direct contact may cause transient discomfort, tearing, or redness.[8]
- Skin Contact: Not expected to be a skin irritant based on animal models.[8]
- Inhalation: Avoid inhalation of dust.[8]
- Chronic Exposure: Long-term exposure to related compounds may lead to bone weakness and an increased risk of blood clots.[8]

Section 3: Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to minimize exposure and maintain the integrity of **Ammelide-13C3**.

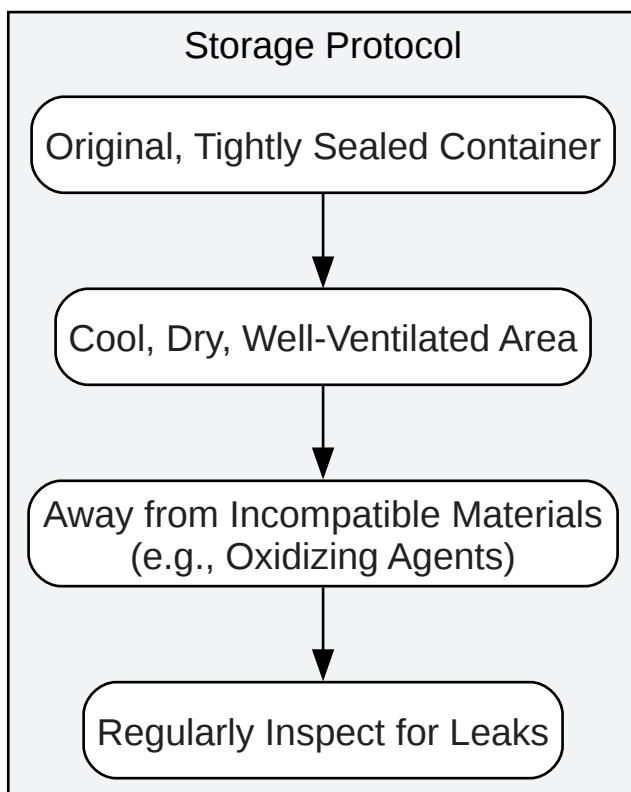
Handling:

- Avoid all personal contact, including the inhalation of dust.[8]
- Use in a well-ventilated area.[4][8]
- Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[4][8]
- Do not eat, drink, or smoke when handling.[8]
- Wash hands thoroughly after handling.[4][8]
- Avoid formation of dust and aerosols.[4]

Storage:

- Store in original, tightly sealed containers.[4][8]

- Keep in a cool, dry, and well-ventilated area.[4][8]
- Store away from incompatible materials, such as oxidizing agents, and foodstuff containers. [4][8]
- Protect containers from physical damage and check regularly for leaks.[8]



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Caption: Recommended storage protocol for **Ammelide-13C3**.

Section 4: Emergency Procedures and First Aid

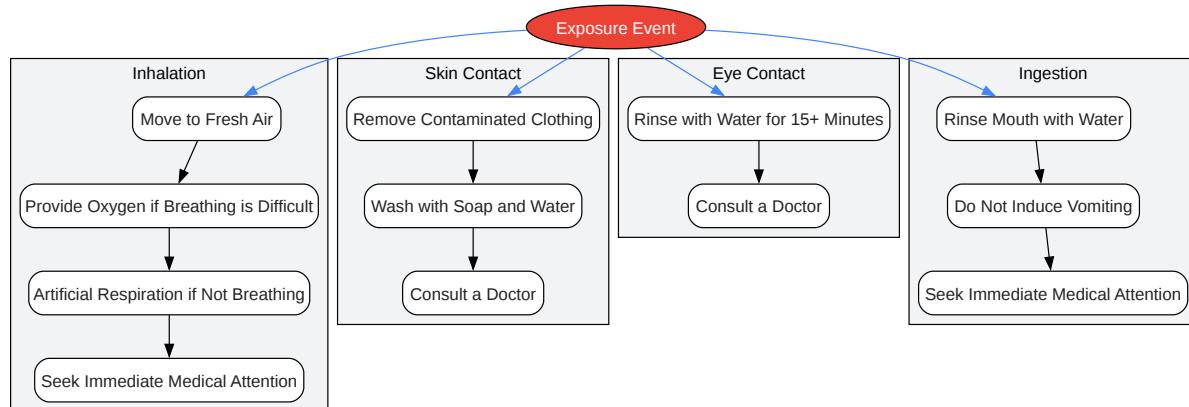
In the event of exposure or a spill, immediate and appropriate action is necessary.

First-Aid Measures:[4]

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
Skin Contact	Remove contaminated clothing immediately. Wash the affected area with soap and plenty of water. Consult a doctor.
Eye Contact	Rinse with pure water for at least 15 minutes and consult a doctor.
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

Spill Response:

- Minor Spills: Remove all ignition sources. Clean up spills immediately, avoiding dust generation. Use dry clean-up procedures. Place waste in a suitable, labeled container for disposal.[8]
- Major Spills: Alert emergency responders. Evacuate the area. Wear protective clothing and breathing apparatus. Prevent spillage from entering drains or water courses.[8]

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Caption: First-aid workflow for different exposure routes.

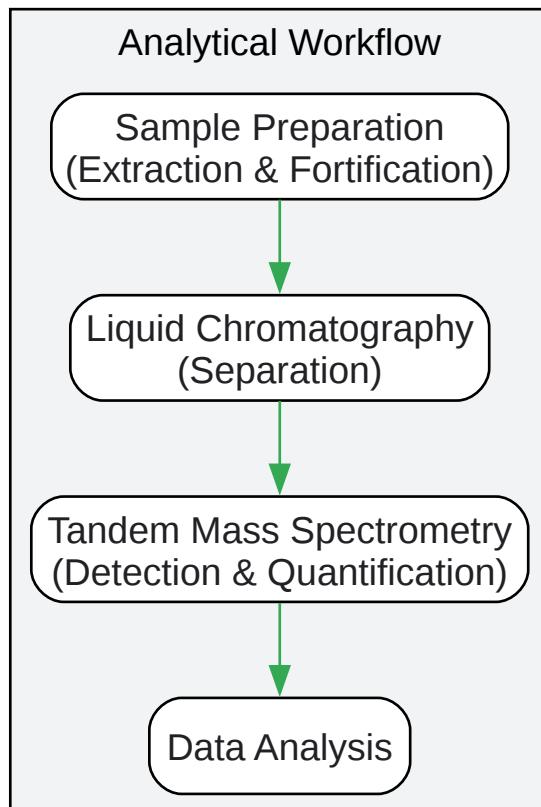
Section 5: Experimental Protocols

While specific experimental protocols for drug development are proprietary, the following outlines a general analytical procedure for the determination of **Ammelide-13C3** in a sample matrix, based on published methods for related compounds.[6]

Example Analytical Workflow: LC-MS/MS Analysis

- Sample Preparation:
 - Accurately weigh approximately 1.0 g of the sample into a 50 ml polypropylene centrifuge tube.

- Fortify the sample with a known amount of **Ammelide-13C3** as an internal standard.
- Allow the sample to stand at room temperature for 30 minutes.
- Add 20 ml of a 1:1 acetonitrile-water solution and 10 ml of dichloromethane.
- Mix thoroughly and centrifuge.
- Chromatographic Separation:
 - Perform liquid chromatography using a suitable column and mobile phase gradient to separate the analyte from matrix components.
- Mass Spectrometric Detection:
 - Utilize a tandem mass spectrometer (MS/MS) for detection and quantification.
 - Monitor specific precursor-to-product ion transitions for **Ammelide-13C3**.



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Caption: General workflow for the analysis of **Ammelide-13C3**.

Section 6: Disposal Considerations

Dispose of **Ammelide-13C3** and any contaminated materials in accordance with local, state, and federal regulations. The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[4] Do not allow the chemical to enter drains.[4]

This technical guide is intended to provide essential safety information for **Ammelide-13C3**. It is imperative that all laboratory personnel handling this compound are thoroughly familiar with its potential hazards and follow all recommended safety procedures. Always refer to the specific Safety Data Sheet provided by the supplier for the most detailed and up-to-date information.

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